

# A Technical Guide to the Physical and Chemical Properties of Potassium Glycerophosphate Trihydrate

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## Compound of Interest

Compound Name: *Potassium glycerophosphate trihydrate*

Cat. No.: *B074131*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physical and chemical properties of **potassium glycerophosphate trihydrate**. The information is curated for researchers, scientists, and professionals in drug development who utilize this compound in their work.

## Core Physical and Chemical Data

**Potassium glycerophosphate trihydrate** is an organophosphorus compound widely used in biochemical research and pharmaceutical formulations. Its high solubility and role as a phosphate donor make it a valuable component in cell culture media and parenteral nutrition solutions.<sup>[1]</sup>

## Quantitative Physical Properties

The key physical properties of **potassium glycerophosphate trihydrate** are summarized in the table below for quick reference.

| Property                       | Value   | Citations |
|--------------------------------|---|-----------|
| Molecular Formula              | C <sub>3</sub> H <sub>7</sub> K <sub>2</sub> O <sub>6</sub> P·3H <sub>2</sub> O                 | [2][3]    |
| Molecular Weight               | 248.25 g/mol (anhydrous)  | [4][5]    |
| Appearance                     | Colorless to pale yellow, viscous liquid or solid. Often marketed as a 50-75% aqueous solution. | [1][4][6] |
| Boiling Point                  | 485.5 °C at 760 mmHg  | [7]       |
| Solubility in Water            | Very soluble (approx. 500 g/L at 25°C)  | [1][7]    |
| Solubility in Alcohol          | Soluble   | [6][7]    |
| Solubility in Organic Solvents | Insoluble in ether and chloroform   | [1][7]    |
| Taste                          | Salty   | [1]       |
| Odor                           | Odorless  | [7]       |

## Quantitative Chemical Properties

The chemical characteristics of **potassium glycerophosphate trihydrate** are detailed in the following table.

| Property               | Value/Description  | Citations |
|------------------------|--|-----------|
| pH of Aqueous Solution | 9.5 - 11.3 (for a 20% solution)  | [1][7]    |
| Chemical Stability     | Stable under normal laboratory and recommended storage conditions.   | [1][8]    |
| Reactivity             | In aqueous solutions, it dissociates into glycerophosphate anions and potassium cations. It may form precipitates with certain metal ions like calcium or magnesium. | [1]       |
| Percent Composition    | C: 14.51%, H: 2.84%, K: 31.50%, O: 38.67%, P: 12.48%   | [4]       |

## Experimental Protocols

The following sections describe generalized experimental methodologies for determining the key physical and chemical properties of a compound like **potassium glycerophosphate trihydrate**.

### Determination of Solubility (Shake-Flask Method)

This protocol is a standard method for determining the water solubility of a chemical substance.

- **Preparation:** Add an excess amount of **potassium glycerophosphate trihydrate** to a known volume of deionized water in a flask at a constant temperature (e.g., 25°C).
- **Equilibration:** Agitate the mixture for a prolonged period (e.g., 24-48 hours) to ensure equilibrium is reached.
- **Phase Separation:** Separate the undissolved solid from the aqueous phase via centrifugation or filtration.

- Analysis: Determine the concentration of the dissolved **potassium glycerophosphate trihydrate** in the clear aqueous phase using a suitable analytical technique, such as high-performance liquid chromatography (HPLC) or gravimetric analysis after solvent evaporation.

## Measurement of pH of an Aqueous Solution

This protocol follows the standard electrometric method for pH measurement.

- Apparatus: A calibrated pH meter with a glass electrode is required.
- Calibration: Calibrate the pH meter using at least two standard buffer solutions that bracket the expected pH of the sample (e.g., pH 7 and pH 10).
- Sample Preparation: Prepare a 20% (w/v) aqueous solution of **potassium glycerophosphate trihydrate** by dissolving the compound in deionized water.
- Measurement: Immerse the pH electrode in the sample solution and record the stable pH reading. Ensure the temperature of the sample is recorded as pH is temperature-dependent.

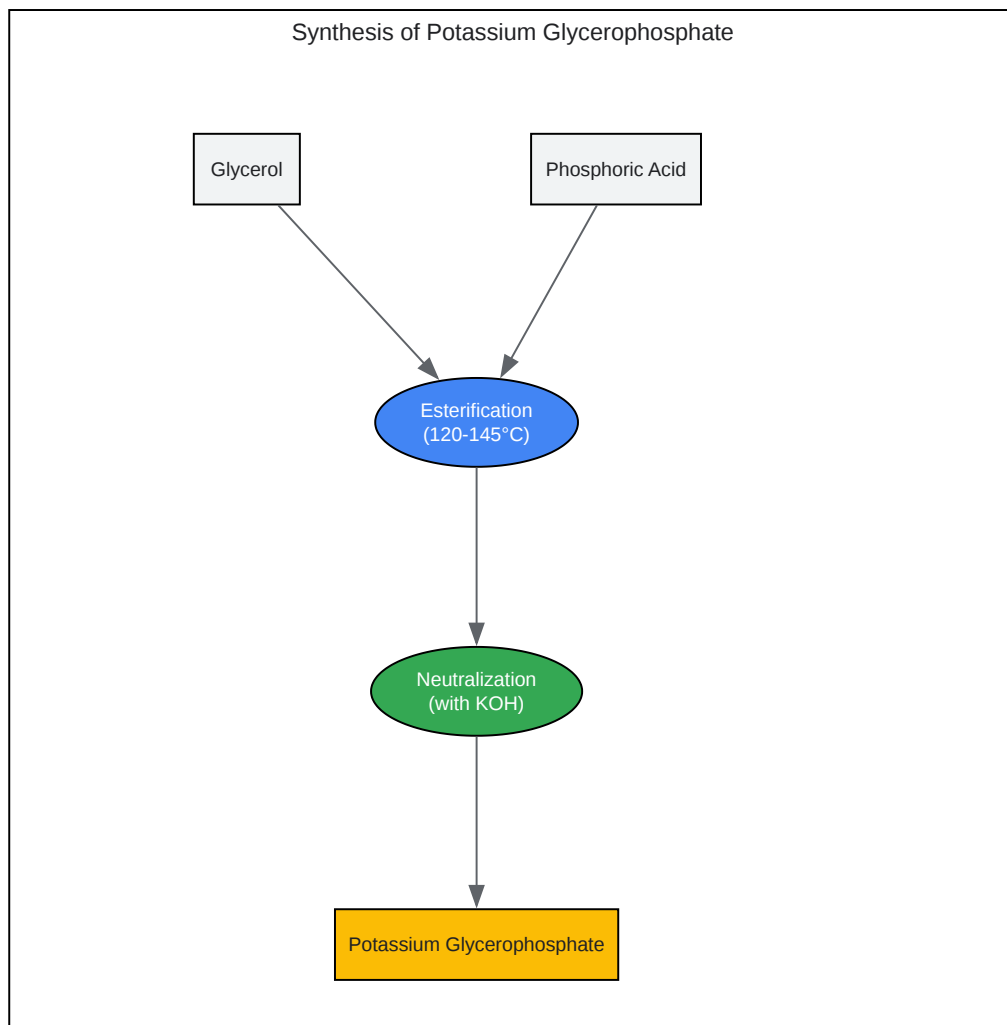
## Determination of Melting Point (Capillary Method)

This is a common method for determining the melting point of a crystalline solid.

- Sample Preparation: Place a small, dry sample of **potassium glycerophosphate trihydrate** into a capillary tube, sealed at one end.
- Apparatus: Use a melting point apparatus, which consists of a heated block and a thermometer or an automated detection system.
- Heating: Place the capillary tube in the apparatus and heat at a slow, controlled rate (e.g., 1-2 °C per minute) near the expected melting point.
- Observation: Record the temperature at which the substance first begins to melt and the temperature at which it is completely liquid. This range is the melting point. For pure substances, this range is typically narrow.

## Synthesis and Biological Role

The following diagrams illustrate the synthesis of potassium glycerophosphate, its role in cellular metabolism, and a typical workflow for its use in cell culture.



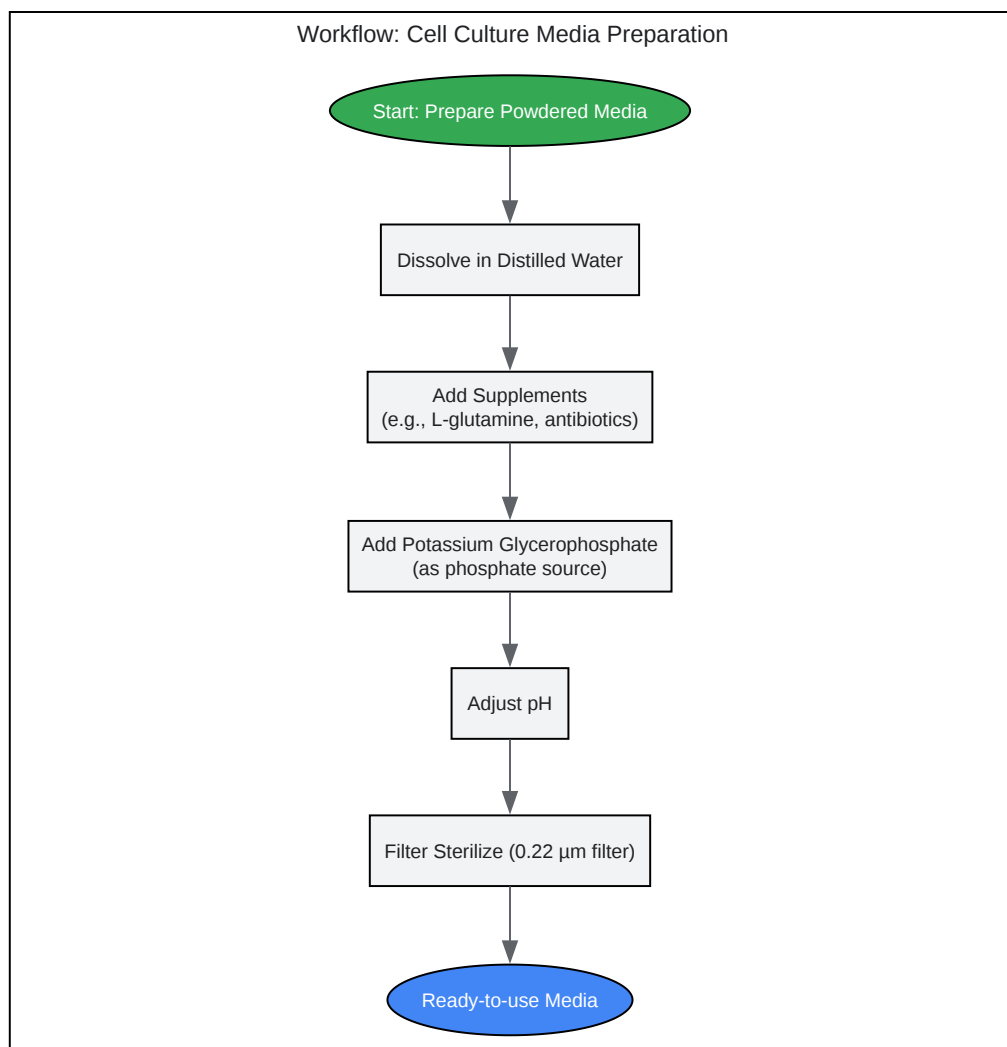
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Caption: Chemical Synthesis of Potassium Glycerophosphate.



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Caption: Role of Potassium Glycerophosphate in Cellular Metabolism.



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Caption: Workflow for Cell Culture Media Preparation.

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